

# Application Notes and Protocols: Supplementary Cementitious Materials in M25 Concrete

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## Compound of Interest

Compound Name: M 25

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These application notes provide a comprehensive overview of the utilization of various supplementary cementitious materials (SCMs) in M25 grade concrete. The following sections detail the impact of these materials on the fresh and hardened properties of concrete, along with standardized experimental protocols for their evaluation.

## Introduction to SCMs in M25 Concrete

Supplementary cementitious materials are finely ground solid materials that are used to replace a portion of Portland cement in a concrete mix. The use of SCMs in M25 concrete, a grade commonly used in reinforced concrete construction<sup>[1][2]</sup>, offers several advantages, including improved workability, enhanced durability, and a reduced carbon footprint associated with cement production.<sup>[3][4][5]</sup> Common SCMs include Fly Ash, Ground Granulated Blast Furnace Slag (GGBS), Rice Husk Ash (RHA), and Metakaolin. Their pozzolanic or hydraulic activity leads to the formation of additional calcium silicate hydrate (C-S-H) gel, which enhances the strength and durability of the concrete.<sup>[6]</sup>

## Quantitative Data on SCMs in M25 Concrete

The following tables summarize the quantitative effects of various SCMs on the properties of M25 concrete, based on findings from multiple research studies.

## Rice Husk Ash (RHA)

Rice husk ash is a by-product of the agricultural industry with a high silica content.[\[7\]](#)

RHA Replacement (%)	Slump (mm)	Compaction Factor	28-Day Compressive Strength (N/mm <sup>2</sup> )	28-Day Split Tensile Strength (N/mm <sup>2</sup> )	28-Day Flexural Strength (N/mm <sup>2</sup> )	Reference
0 (Control)	71	0.91	30.3	-	-	<a href="#">[8]</a> <a href="#">[9]</a>
15 (with Copper Slag)	58	0.87	Increased by 8.27%	Increased by 32.09%	Increased by 15.29%	<a href="#">[9]</a>
20	-	-	30.7	-	-	<a href="#">[8]</a>
Up to 20	-	-	Increased Strength	-	-	<a href="#">[7]</a>

Note: Some studies show that increased RHA content may increase water demand to maintain workability.[\[7\]](#)

## Ground Granulated Blast Furnace Slag (GGBS)

GGBS is a by-product of the iron and steel industry.

GBS Replacement (%)	Slump (mm)	28-Day Compressive Strength (N/mm <sup>2</sup> )	28-Day Split Tensile Strength (N/mm <sup>2</sup> )	Reference
0 (Control)	75	32.6	-	[10]
10	-	-	-	
20	-	Maximum Compressive Strength	Maximum Split Tensile Strength	[11]
30	-	36.2	2.80	[10]
40	-	-	-	
50	98	-	-	[10]

Note: The use of GGBS generally improves the workability of concrete.[10]

## Metakaolin

Metakaolin is a dehydroxylated form of the clay mineral kaolinite.

Metakaolin Replacement (%)	28-Day Compressive Strength (N/mm <sup>2</sup> )	28-Day Split Tensile Strength (N/mm <sup>2</sup> )	28-Day Flexural Strength (N/mm <sup>2</sup> )	Reference
0 (Control)	31.8	-	-	[12]
5	35.35	-	-	[12]
10	37.6	Increased	Increased	[12][13]
15	32.7	-	-	[12]
20	Maximum Compressive Strength	Maximum Split Tensile Strength	Maximum Flexural Strength	[13]

Note: The optimum replacement level of cement with Metakaolin for maximum strength is generally found to be around 20%.[\[13\]](#)

## Fly Ash

Fly ash is a byproduct of coal combustion in thermal power plants.

Fly Ash Replacement (%)	28-Day Compressive Strength (N/mm <sup>2</sup> )	Reference
0 (Control)	-	
10	-	
20	Optimum replacement for M25 grade, resulting in ~15% more compressive strength than conventional concrete.	<a href="#">[3]</a>
25	-	

Note: Fly ash improves workability and long-term strength.[\[2\]](#)[\[14\]](#)

## Experimental Protocols

Detailed methodologies for key experiments are provided below, based on established standards.

### Workability of Fresh Concrete: Slump Test

This test measures the consistency and workability of fresh concrete.

Standard: ASTM C143 / IS 1199 (Part 2)[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Apparatus:

- Slump cone (frustum of a cone, 300 mm in height, 100 mm top diameter, 200 mm bottom diameter)
- Tamping rod (16 mm diameter, 600 mm long, with a rounded end)

- Ruler or measuring tape
- A smooth, rigid, non-absorbent surface

Procedure:

- Dampen the inside of the slump cone and the base plate.
- Place the cone on the flat surface and hold it firmly in place by standing on the foot pieces.
- Fill the cone in three layers of approximately equal volume.
- Tamp each layer 25 times with the tamping rod, distributing the strokes evenly over the cross-section. The tamping should penetrate the underlying layer.
- After tamping the top layer, strike off the excess concrete with a screeding and rolling motion of the tamping rod.
- Carefully lift the cone vertically upwards in  $5 \pm 2$  seconds, without any lateral or torsional motion.
- Immediately measure the slump by determining the vertical distance between the top of the cone and the displaced original center of the top surface of the concrete specimen.

## Compressive Strength of Hardened Concrete

This test determines the compressive strength of cylindrical or cubical concrete specimens.

Standard: ASTM C39 / IS 516[21][22][23][24][25][26]

Apparatus:

- Compression Testing Machine (CTM)
- Specimen moulds (150 mm cubes or 150 mm diameter x 300 mm height cylinders)

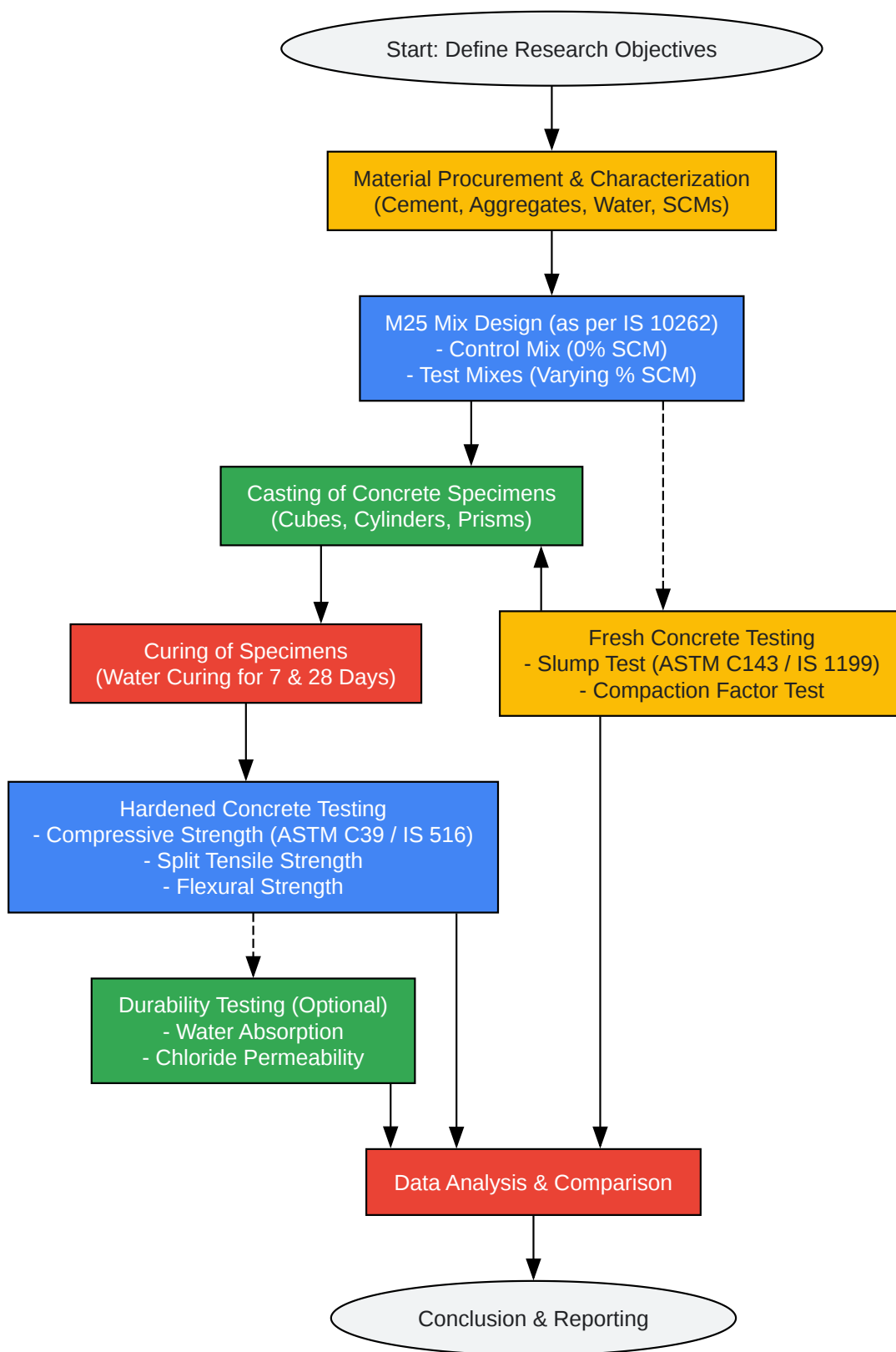
Procedure:

- Specimen Preparation:

- Cast concrete in the moulds in layers, tamping each layer as specified in the standards.
- After 24 hours, demould the specimens and place them in a curing tank with clean water until the time of testing (typically 7 and 28 days).
- Testing:
  - Remove the specimen from the curing tank and wipe off excess water.
  - Place the specimen centrally on the lower platen of the CTM.
  - Apply the load gradually and without shock at a constant rate (e.g., as specified in ASTM C39, a loading rate of  $0.25 \pm 0.05$  MPa/s).[22]
  - Continue loading until the specimen fails.
  - Record the maximum load applied to the specimen.
- Calculation:
  - Compressive Strength (MPa) = Maximum Load (N) / Cross-sectional Area (mm<sup>2</sup>)

## Experimental Workflow

The following diagram illustrates a logical workflow for the evaluation of supplementary cementitious materials in M25 concrete.



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Fig. 1: Experimental workflow for SCM evaluation in M25 concrete.

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